

Solubility Profile of 2-Hydroxymethylbenzoic Acid in Organic Solvents: A Technical Guide

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: 2-Hydroxymethyl benzoic acid

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the solubility of 2-hydroxymethylbenzoic acid in various organic solvents. The information is targeted toward professionals in research, scientific, and drug development fields to support formulation, purification, and process development activities. Due to a scarcity of published quantitative data for 2-hydroxymethylbenzoic acid, this guide presents the available information and supplements it with data for its structural isomer, 4-hydroxymethylbenzoic acid, to provide valuable context and comparative insights.

Introduction

2-Hydroxymethylbenzoic acid is a bifunctional organic molecule containing both a carboxylic acid and a hydroxymethyl group. This structure imparts a degree of polarity and the capacity for hydrogen bonding, which significantly influences its solubility in different media. Understanding the solubility of this compound in various organic solvents is critical for a range of applications, including:

- **Crystallization and Purification:** Selecting appropriate solvents and anti-solvents is fundamental for developing efficient crystallization processes to obtain the desired polymorph and purity.
- **Formulation Development:** For pharmaceutical applications, solubility data is crucial for designing dosage forms and delivery systems.

- Reaction Chemistry: The choice of solvent can significantly impact reaction kinetics, yield, and impurity profiles in synthetic processes.

This guide summarizes the available quantitative solubility data, provides a detailed experimental protocol for solubility determination, and includes a visual representation of the experimental workflow.

Quantitative Solubility Data

The available quantitative solubility data for 2-hydroxymethylbenzoic acid is limited. The following tables summarize the known values and provide comparative data for the structurally related isomer, 4-hydroxymethylbenzoic acid, to offer a broader perspective on the expected solubility behavior.

Table 1: Solubility of 2-Hydroxymethylbenzoic Acid

Solvent	Temperature (°C)	Solubility
Water	20	4.28 mg/mL ^[1]
Dimethyl Sulfoxide (DMSO)	Not Specified	≥ 100 mg/mL

Table 2: Comparative Solubility of 4-Hydroxymethylbenzoic Acid

Data from a study on 4-hydroxymethylbenzoic acid is provided here for comparative purposes due to the limited data on the 2-isomer. The solubility is expressed in mole fraction (x) at various temperatures.

Solvent	283.15 K (10°C)	293.15 K (20°C)	303.15 K (30°C)	313.15 K (40°C)	323.15 K (50°C)
Water	0.00049	0.00076	0.00115	0.00169	0.00245
Methanol	0.0651	0.0823	0.1026	0.1265	0.1548
Ethanol	0.0502	0.0641	0.0809	0.1012	0.1256
1-Propanol	0.0415	0.0535	0.0681	0.0858	0.1073
2-Propanol	0.0438	0.0571	0.0734	0.0933	0.1175
Ethyl Formate	0.0178	0.0243	0.0329	0.0442	0.0588
Ethyl Acetate	0.0431	0.0575	0.0754	0.0975	0.1248
Isopropyl Acetate	0.0285	0.0388	0.0522	0.0691	0.0903
Butyl Acetate	0.0298	0.0408	0.0551	0.0733	0.0962

Experimental Protocol for Solubility Determination

The following is a detailed methodology for determining the solubility of 2-hydroxymethylbenzoic acid, adapted from the gravimetric method used for its 4-isomer. This method is a reliable and widely used technique for generating accurate solubility data.

Materials:

- 2-Hydroxymethylbenzoic Acid (high purity)
- Selected Organic Solvents (analytical grade)
- Thermostatic shaker or water bath
- Calibrated digital thermometer
- Analytical balance (readable to 0.1 mg)

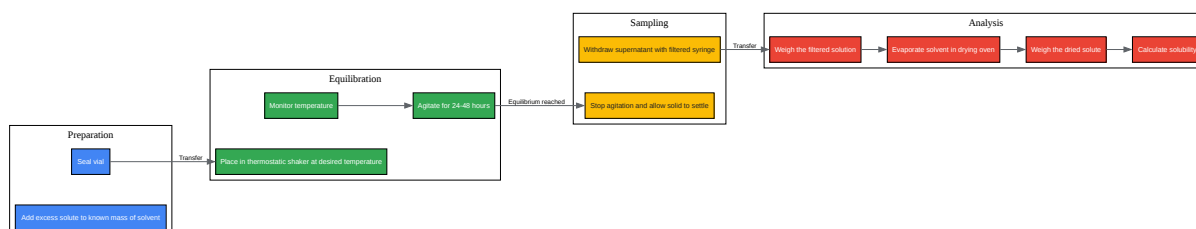
- Syringes with filters (e.g., 0.45 μm PTFE)
- Vials or flasks for equilibration
- Drying oven

Procedure:

- **Sample Preparation:** Add an excess amount of 2-hydroxymethylbenzoic acid to a known mass of the selected solvent in a sealed vial or flask. The presence of undissolved solid is crucial to ensure saturation.
- **Equilibration:** Place the vials in a thermostatic shaker or water bath set to the desired temperature. Agitate the samples for a sufficient time to ensure equilibrium is reached (typically 24-48 hours). Periodically check for the continued presence of solid material.
- **Temperature Monitoring:** Continuously monitor the temperature of the shaker or water bath with a calibrated thermometer to maintain a constant temperature.
- **Sample Withdrawal and Filtration:** Once equilibrium is achieved, stop the agitation and allow the solid to settle. Carefully withdraw a known volume of the supernatant using a pre-heated syringe fitted with a filter to avoid precipitation during sampling.
- **Gravimetric Analysis:** Transfer the filtered supernatant to a pre-weighed container. Determine the mass of the solution.
- **Drying:** Place the container in a drying oven at a temperature sufficient to evaporate the solvent without decomposing the solute (e.g., 60-80°C) until a constant weight is achieved.
- **Calculation:** The solubility can be calculated in various units (e.g., mg/mL, g/100g solvent, mole fraction) from the mass of the dissolved solid and the mass or volume of the solvent.

Visualizing the Experimental Workflow

The following diagram illustrates the key steps in the gravimetric method for solubility determination.



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Gravimetric method for solubility determination.

Conclusion

While there is a notable lack of comprehensive, publicly available quantitative solubility data for 2-hydroxymethylbenzoic acid in a wide array of organic solvents, this guide provides the currently accessible information. The high solubility in DMSO and moderate solubility in water suggest that its solubility profile is governed by its polar functional groups. For practical applications, it is strongly recommended that experimental solubility determination be carried out in the specific solvents of interest, following a robust protocol such as the gravimetric method detailed herein. The comparative data for 4-hydroxymethylbenzoic acid can serve as a useful preliminary guide for solvent selection. Further research into the solubility of 2-hydroxymethylbenzoic acid would be highly beneficial to the scientific and industrial communities.

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References

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